

Sulfo-NHS-Acetate Sodium Salt: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sulfo-NHS-Acetate sodium

Cat. No.: B12378234

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, applications, and experimental protocols for **Sulfo-NHS-Acetate sodium** salt. This reagent is a valuable tool for irreversibly blocking primary amines in proteins, peptides, and other biomolecules, finding wide application in bioconjugation, protein modification, and diagnostics development.

Core Properties and Specifications

Sulfo-NHS-Acetate (Sulfosuccinimidyl acetate) is a water-soluble reagent that readily reacts with primary amino groups (-NH₂) to form stable amide bonds.[1][2] The presence of a sulfonate group on the N-hydroxysuccinimide (NHS) ring imparts high water solubility, allowing for conjugation reactions in aqueous buffers without the need for organic solvents that could potentially harm sensitive biomolecules.[3]

Quantitative Data Summary

Property	Value	References
Chemical Formula	C6H6NNaO7S	[4][5]
Molecular Weight	259.17 g/mol	[4][6][7][8]
CAS Number	152305-87-8	[4][7]
Appearance	White to off-white solid	[1][5]
Purity	≥ 95%	[8]
Solubility	Water (up to 10mM), DMSO (≥ 100 mg/mL)	[3][5]
Optimal Reaction pH	7.0 - 9.0	[6][9]
Storage Conditions	-20°C, protected from moisture	[5][6]

Mechanism of Action: Irreversible Amine Blocking

The primary function of Sulfo-NHS-Acetate is the acylation of primary amines. The N-hydroxysulfosuccinimide (Sulfo-NHS) ester is a highly reactive group that readily attacks the nucleophilic primary amine, leading to the formation of a stable amide bond and the release of Sulfo-NHS. This reaction effectively "caps" the amine group with a small, neutral acetyl group.

[3]

Figure 1. Chemical reaction of Sulfo-NHS-Acetate with a primary amine.

Key Applications in Research and Development

The ability of Sulfo-NHS-Acetate to efficiently and specifically block primary amines makes it a versatile reagent in numerous applications:

- **Preventing Polymerization in Crosslinking Reactions:** When using bifunctional crosslinkers to conjugate proteins, unwanted polymerization can occur if the crosslinker reacts with multiple amines on the same or different protein molecules. Pre-treating one of the proteins with Sulfo-NHS-Acetate blocks these reactive sites, ensuring a more controlled and specific conjugation.[2][6]

- **Directed Conjugation of Peptides to Carrier Proteins:** For the production of antibodies, peptides (haptens) are often conjugated to larger carrier proteins like KLH or BSA. Blocking the primary amines on the peptide with Sulfo-NHS-Acetate allows for the specific activation of carboxyl groups on the peptide for conjugation to the primary amines of the carrier protein, a process often mediated by EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide).[6] This ensures the correct orientation of the peptide for optimal antibody generation.
- **Protein Modification and Functional Studies:** By acetylating lysine residues, researchers can investigate the role of these residues in protein structure, function, and interactions.[10] This can be useful for mapping binding sites or understanding enzymatic mechanisms.
- **Development of Antibody-Drug Conjugates (ADCs):** In the field of targeted therapeutics, Sulfo-NHS-Acetate can be utilized within the linker system that connects a cytotoxic drug to a monoclonal antibody.[11] This precise conjugation is critical for the efficacy and safety of ADCs.
- **Diagnostic Assay Development:** The stable conjugates formed using Sulfo-NHS-Acetate are valuable in the creation of reagents for immunoassays and other diagnostic platforms.[1]

Experimental Protocols

General Protocol for Blocking Primary Amines on Proteins

This protocol provides a general workflow for the acetylation of primary amines on a protein sample. Optimization may be required depending on the specific protein and downstream application.

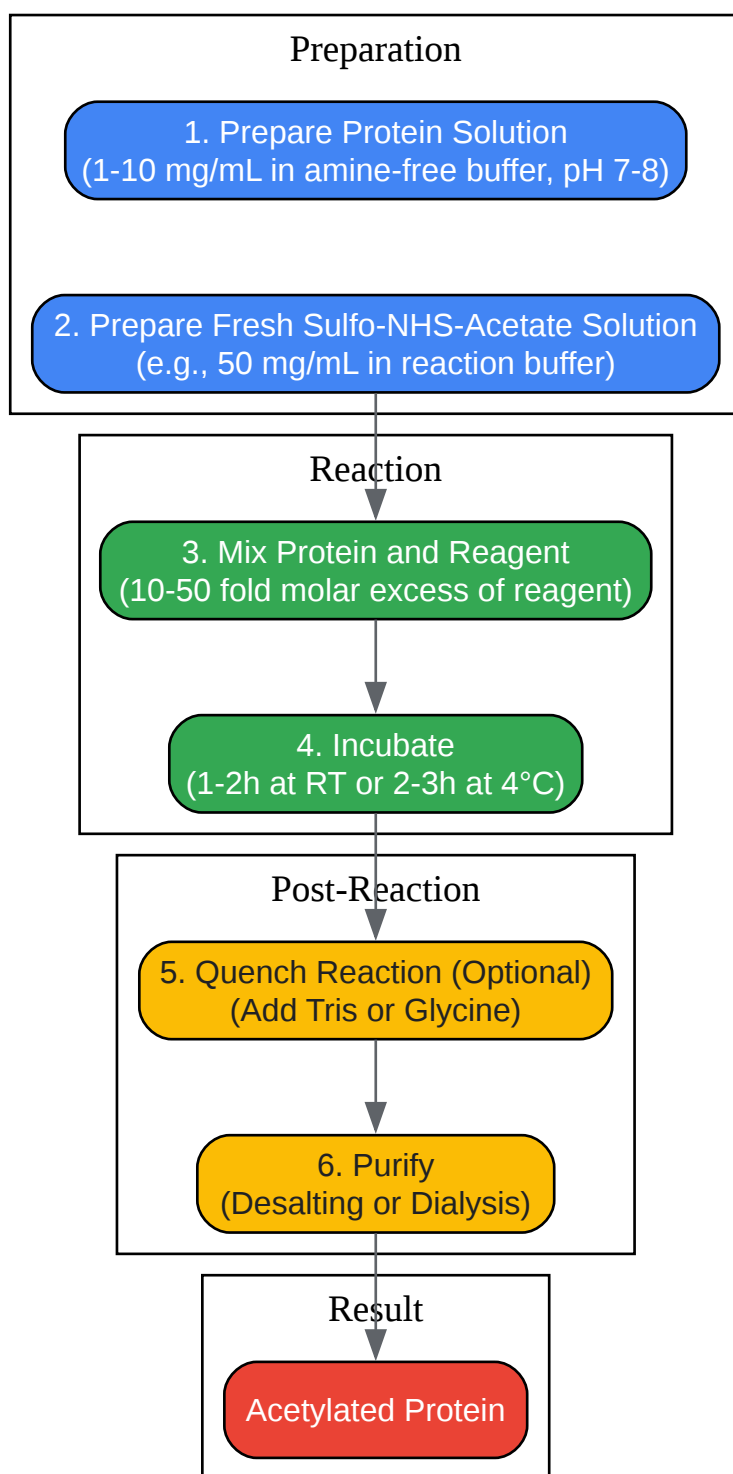
Materials:

- Protein sample (1-10 mg/mL)
- Sulfo-NHS-Acetate
- Reaction Buffer: Amine-free buffer, e.g., 100 mM sodium phosphate, pH 7.0-8.0.[7] Avoid buffers containing primary amines such as Tris or glycine.

- Quenching Buffer (optional): 0.5 M Tris-HCl, pH 7.4-8.0 or 0.5 M glycine.[7]
- Desalting column or dialysis cassette for buffer exchange.

Procedure:

- Protein Preparation: Dissolve or exchange the protein into the Reaction Buffer at a concentration of 1-10 mg/mL.[7]
- Reagent Preparation: Immediately before use, prepare a stock solution of Sulfo-NHS-Acetate (e.g., 50 mg/mL) in the same Reaction Buffer.[7] Do not store the stock solution as the NHS ester is susceptible to hydrolysis.[6]
- Reaction: Add a 10-50 molar excess of Sulfo-NHS-Acetate to the protein solution.[7] If the number of amines is unknown, adding an equivalent mass of Sulfo-NHS-Acetate to the protein is a common starting point.[7]
- Incubation: Incubate the reaction for 1-2 hours at room temperature or 2-3 hours at 4°C.[7]
- Quenching (Optional): To stop the reaction, add the Quenching Buffer to deactivate any unreacted Sulfo-NHS-Acetate.[7]
- Purification: Remove excess reagent and byproducts by desalting or dialysis.



[Click to download full resolution via product page](#)

Figure 2. Experimental workflow for protein amine blocking.

Important Considerations

- **Moisture Sensitivity:** Sulfo-NHS-Acetate is moisture-sensitive and should be stored in a desiccated environment.[6] Allow the vial to equilibrate to room temperature before opening to prevent condensation.
- **Hydrolysis:** The Sulfo-NHS ester is prone to hydrolysis in aqueous solutions, which inactivates the reagent.[6] Therefore, it is crucial to prepare solutions fresh and use them immediately. The rate of hydrolysis increases with pH.[12]
- **Buffer Choice:** The use of amine-free buffers is critical to prevent the reaction of Sulfo-NHS-Acetate with the buffer components.[7] Suitable buffers include phosphate, carbonate, bicarbonate, and HEPES.

Conclusion

Sulfo-NHS-Acetate sodium salt is a highly effective and convenient reagent for the irreversible blocking of primary amines in a wide range of biomolecules. Its water solubility and well-defined reactivity make it an indispensable tool for researchers in bioconjugation, proteomics, and therapeutic development. By understanding its core properties and adhering to established protocols, scientists can effectively utilize Sulfo-NHS-Acetate to advance their research goals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. cephamls.com [cephamls.com]
- 3. interchim.fr [interchim.fr]
- 4. scbt.com [scbt.com]
- 5. medchemexpress.com [medchemexpress.com]

- [6. assets.fishersci.com \[assets.fishersci.com\]](https://assets.fishersci.com)
- [7. fnkprddata.blob.core.windows.net \[fnkprddata.blob.core.windows.net\]](https://fnkprddata.blob.core.windows.net)
- [8. labsolu.ca \[labsolu.ca\]](https://labsolu.ca)
- [9. Sulfo NHS Acetate \[gbiosciences.com\]](https://gbiosciences.com)
- [10. Protein Modification | Thermo Fisher Scientific - SG \[thermofisher.com\]](https://thermofisher.com)
- [11. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [12. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - HK \[thermofisher.com\]](https://thermofisher.com)
- To cite this document: BenchChem. [Sulfo-NHS-Acetate Sodium Salt: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12378234/docs#sulfo-nhs-acetate-sodium-salt-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b12378234/docs#sulfo-nhs-acetate-sodium-salt-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check